

Cyclobutrifluram: A Technical Guide to Its Solubility and Stability in Various Solvents

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Compound of Interest

Compound Name: Cyclobutrifluram

Cat. No.: B12774785

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This in-depth technical guide provides a comprehensive overview of the solubility and stability of **Cyclobutrifluram**, a novel succinate dehydrogenase inhibitor (SDHI) nematicide and fungicide. Understanding these fundamental physicochemical properties is critical for developing stable formulations, predicting environmental fate, and ensuring efficacy and safety in agricultural applications. This document summarizes key quantitative data, outlines detailed experimental protocols based on established guidelines, and provides visual representations of degradation pathways and experimental workflows.

Core Physicochemical Properties

Cyclobutrifluram is an off-white crystalline solid with a melting point of approximately 125°C. [1] It is a mixture of the 1S,2S and 1R,2R enantiomers, with the 1S,2S isomer being the more active component.[1] Its mode of action involves the inhibition of succinate dehydrogenase (complex II) in the mitochondrial respiratory chain, disrupting ATP production in target nematodes and fungi.[1]

Solubility Profile

The solubility of **Cyclobutrifluram** has been determined in water and a range of organic solvents at 20°C. The data indicates that it is slightly soluble in water but exhibits high solubility in several organic solvents.

Table 1: Solubility of **Cyclobutrifluram** in Various Solvents at 20°C

Solvent	Solubility (g/L)	Reference
Water	0.019 - 0.033	[1] [2]
Acetone	>500	[1] [2]
Dichloromethane	430	[1] [2]
Methanol	420	[1] [2]
Ethyl acetate	390	[1] [2]
n-Octanol	69	[1] [2]
Toluene	53	[1] [2]
n-Hexane	0.27	[1] [2]

Stability Characteristics

The stability of **Cyclobutrifluram** has been assessed under various environmental conditions, including hydrolysis, photolysis, and aerobic and anaerobic degradation in soil and aquatic systems.

Table 2: Stability of **Cyclobutrifluram** under Different Conditions

Condition	Finding	Half-life (DT50)	Reference
Hydrolysis	Stable at pH 4, 7, and 9 at 50°C, 60°C, and 70°C in the absence of light.	Not applicable	[1]
Aqueous Photolysis	Degradation by direct photolysis in pH 7 buffer is relatively fast under summer sunlight.	11 to 24 days	[1]
Soil Photolysis	Degradation is faster in moist soil compared to dry soil.	14.7 days (moist), 52.8 days (dry)	[1]
Aerobic Soil Metabolism	Degradation is slow under dark aerobic conditions.	Geomean of 456 days	[1]
Field Dissipation (Soil)	Varies depending on conditions.	27.1 to 248 days	[1]
Aerobic Aquatic Metabolism	Slow transformation in water-sediment systems.	713 to 776 days	
Anaerobic Aquatic Metabolism	Very slow transformation in water-sediment systems.	676 to 1230 days	

Experimental Protocols

While specific, detailed experimental parameters for the studies on **Cyclobutrifluram** are not exhaustively available in the public domain, the methodologies likely followed standardized international guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). The analytical determination of **Cyclobutrifluram** and its metabolites in these studies is often performed using the QuEChERS (Quick, Easy, Cheap,

Effective, Rugged, and Safe) sample preparation method followed by high-performance liquid chromatography with tandem mass spectrometry (HPLC-MS/MS).

Determination of Water Solubility (Based on OECD Guideline 105)

The water solubility of **Cyclobutrifluram** was likely determined using the flask method, suitable for substances with solubilities above 10^{-2} g/L.

- **Preparation:** A surplus of crystalline **Cyclobutrifluram** is added to a flask containing purified water (e.g., deionized or distilled).
- **Equilibration:** The flask is agitated at a constant temperature (20°C) for a sufficient period to allow for equilibrium to be reached between the dissolved and undissolved substance. This can take 24 hours or longer, and preliminary tests are conducted to determine the necessary equilibration time.
- **Phase Separation:** The suspension is centrifuged or filtered to separate the solid phase from the aqueous solution.
- **Quantification:** The concentration of **Cyclobutrifluram** in the clear aqueous phase is determined using a suitable analytical method, such as HPLC-MS/MS. The analysis is performed in replicate.

Hydrolysis as a Function of pH (Based on OECD Guideline 111)

This study evaluates the abiotic degradation of **Cyclobutrifluram** in water at different pH levels.

- **Preparation of Buffer Solutions:** Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.
- **Incubation:** A known concentration of **Cyclobutrifluram** is added to each buffer solution. The solutions are then incubated in the dark at a constant temperature (e.g., 50°C for a preliminary test, followed by other temperatures if hydrolysis is observed).

- Sampling: Aliquots are taken from each solution at various time intervals.
- Analysis: The concentration of the parent **Cyclobutrifluram** and any significant degradation products in each sample is determined by HPLC-MS/MS.
- Data Evaluation: The rate of hydrolysis and the half-life (DT50) are calculated for each pH and temperature.

Aerobic and Anaerobic Transformation in Soil (Based on OECD Guideline 307)

This study assesses the rate and pathway of **Cyclobutrifluram** degradation in soil under both aerobic and anaerobic conditions.

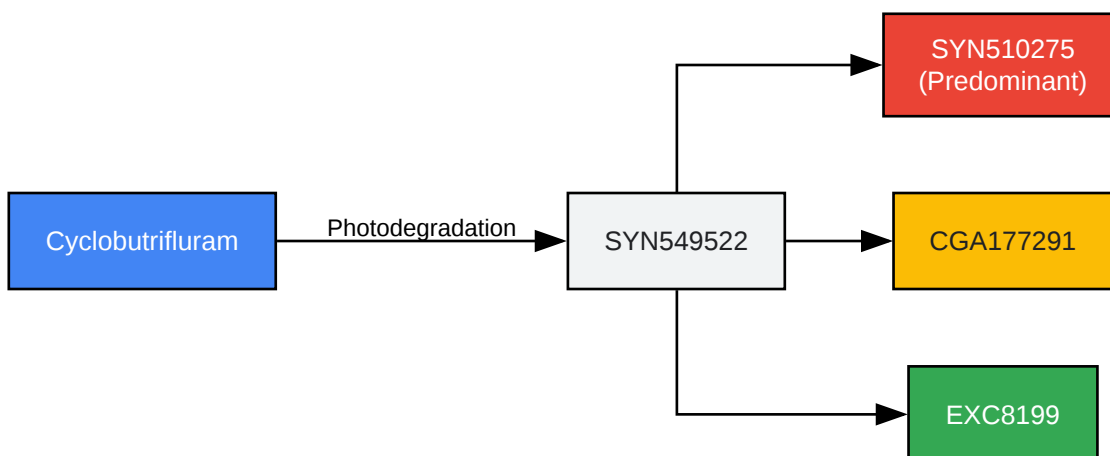
- Soil Selection and Preparation: Representative agricultural soils are collected and characterized (e.g., texture, organic carbon content, pH). The soil is typically sieved and its moisture content adjusted.
- Application: A known amount of ^{14}C -labeled **Cyclobutrifluram** is applied to the soil samples to facilitate the tracking of the parent compound and its transformation products.
- Incubation:
 - Aerobic: The treated soil is incubated in the dark at a constant temperature (e.g., 20°C) and moisture level. A continuous stream of humidified air is passed through the incubation vessels to maintain aerobic conditions. Volatile degradation products (like $^{14}\text{CO}_2$) are trapped.
 - Anaerobic: The soil is incubated under aerobic conditions for a period before being flooded with water and purged with an inert gas (e.g., nitrogen) to establish anaerobic conditions.
- Sampling and Extraction: Soil samples are collected at various time intervals. The soil is extracted with appropriate solvents (e.g., acetonitrile/water mixtures) to recover **Cyclobutrifluram** and its degradation products.

- Analysis: The extracts are analyzed by techniques such as liquid scintillation counting (for total radioactivity) and HPLC with radiometric and mass spectrometric detection to identify and quantify the parent compound and its metabolites.
- Data Evaluation: The degradation kinetics (DT50 and DT90) of **Cyclobutrifluram** are determined, and a degradation pathway is proposed.

Visualizations

Proposed Photodegradation Pathway in Soil

The following diagram illustrates the proposed pathway for the photodegradation of **Cyclobutrifluram** in soil, leading to the formation of several degradation products.

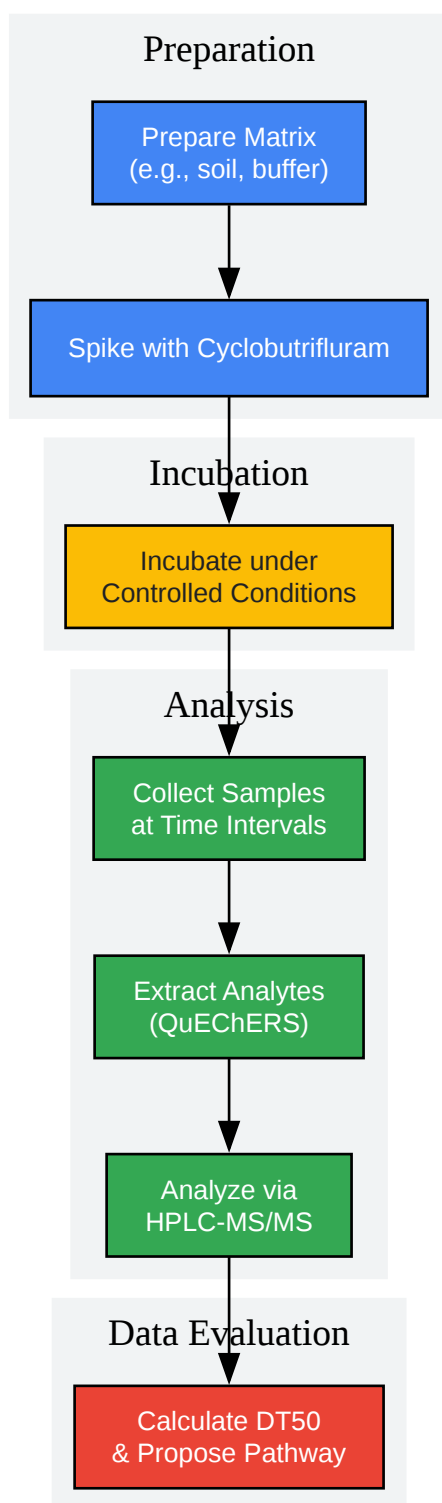


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Caption: Proposed photodegradation pathway of **Cyclobutrifluram** in soil.

General Experimental Workflow for Stability Studies

This diagram outlines a typical workflow for conducting a pesticide stability study, from preparation to data analysis.



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Caption: Generalized workflow for a **Cyclobutrifluram** stability study.

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References

- 1. oecd.org [oecd.org]
- 2. oecd.org [oecd.org]
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